

Essential Safety and Logistical Information for Handling 1-(4-Bromophenyl)cyclopropanol

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Compound of Interest

Compound Name: 1-(4-Bromophenyl)cyclopropanol

Cat. No.: B188281

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides crucial guidance on the personal protective equipment (PPE), handling, storage, and disposal of **1-(4-Bromophenyl)cyclopropanol**, a key intermediate in pharmaceutical synthesis. Adherence to these protocols is essential for minimizing risks and ensuring a safe research environment.

Hazard Identification and Classification

1-(4-Bromophenyl)cyclopropanol is classified as an irritant and is harmful if swallowed. It can cause skin, eye, and respiratory irritation.^{[1][2]} The specific hazard classifications are summarized in the table below.

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed ^[1]
Skin Irritation (Category 2)	H315: Causes skin irritation ^{[1][2]}
Eye Irritation (Category 2A)	H319: Causes serious eye irritation ^{[1][2]}
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation ^{[1][2]}

Signal Word: Warning^[2]

Hazard Pictogram:

 alt text

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1-(4-Bromophenyl)cyclopropanol** to prevent exposure.

Protection Type	Recommended Equipment	Specification/Standard
Eye and Face Protection	Safety glasses with side-shields or tightly fitting safety goggles. A face shield may be required in situations with a higher risk of splashing.	Conforming to EN 166 (EU) or NIOSH (US) approved standards. [3] [4]
Hand Protection	Chemical-resistant, impervious gloves.	Inspect gloves prior to use and dispose of contaminated gloves in accordance with applicable laws. [5]
Skin and Body Protection	Protective clothing, such as a lab coat. For larger quantities or increased exposure risk, fire/flammable resistant and impervious clothing should be worn. Safety shoes or protective boots may be required. [6] [7]	Wear suitable protective clothing. [7] [8]
Respiratory Protection	In case of inadequate ventilation or the formation of dust, a full-face respirator or a self-contained breathing apparatus (SCBA) in case of emergency is necessary.	Follow local and national regulations for respiratory protection. [1] [6]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
If Inhaled	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek medical advice if you feel unwell. [1] [2]
In Case of Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention. [1] [2]
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention. [1] [2]
If Swallowed	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give half a litre of water to drink immediately. Call a poison center or doctor if you feel unwell. [1]

Handling, Storage, and Disposal

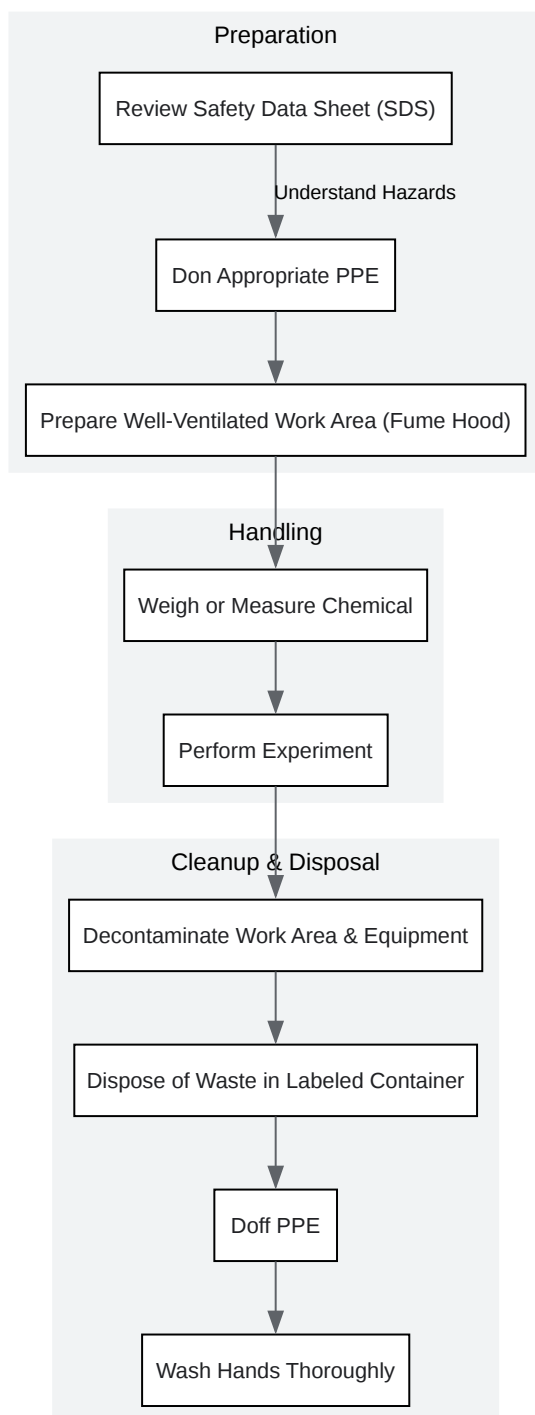
Proper operational and disposal plans are essential for the safe management of **1-(4-Bromophenyl)cyclopropanol**.

Aspect	Procedure
Safe Handling	Handle in a well-ventilated area, preferably in a fume hood, to avoid the formation or spread of dust.[1] Avoid direct contact with the substance and wear appropriate PPE.[1][2] Wash hands thoroughly after handling.[2]
Storage	Store in a cool, dry, and well-ventilated area in a tightly closed container.[1][2] The recommended storage temperature is 2-8 °C.[1] Keep away from incompatible materials such as oxidizing agents.[6]
Disposal	Dispose of contents and container in accordance with local, state, and federal regulations.[1] This may involve removal to a licensed chemical destruction plant or controlled incineration with flue gas scrubbing.[8] Do not discharge into drains or rivers.[1]

Safe Handling Workflow

The following diagram outlines the logical steps for safely handling **1-(4-Bromophenyl)cyclopropanol** in a laboratory setting.

Safe Handling Workflow for 1-(4-Bromophenyl)cyclopropanol



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Caption: Workflow for the safe handling of **1-(4-Bromophenyl)cyclopropanol**.

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